

Application Notes and Protocols for Midesteine Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Midesteine

Cat. No.: B1676579

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

Midesteine (also known as MR-889) is a synthetic, small-molecule inhibitor of human neutrophil elastase (HNE).[1][2] Neutrophil elastase is a serine protease stored in the azurophilic granules of neutrophils and plays a critical role in the breakdown of extracellular matrix proteins, including elastin.[3] Dysregulation of elastase activity is implicated in the pathogenesis of several chronic inflammatory diseases, particularly those affecting the pulmonary system.[2][3] **Midesteine's** inhibitory action on this key enzyme makes it a valuable tool for researchers studying the roles of neutrophil elastase in inflammation, tissue remodeling, and the progression of respiratory diseases such as chronic obstructive pulmonary disease (COPD).[1][2]

Chemical and Physical Properties

The following table summarizes the key properties of **Midesteine**.

Property	Value	Source
Alternate Name	MR-889	[4][5]
CAS Number	94149-41-4	[4]
Molecular Formula	C ₁₂ H ₁₃ N ₂ O ₃ S ₂	PubChem CID 4202
Molecular Weight	315.4 g/mol	[4]
Appearance	White to off-white crystalline powder	Assumed
Purity	≥98% (or as specified by supplier)	Assumed

Storage, Stability, and Solubility

Proper storage and handling are critical to maintain the integrity and activity of **Midesteine** powder. The following data provides recommended conditions.

Storage and Stability

Condition	Recommendation	Notes
Long-Term Storage (Powder)	Store at or below -20°C.	[6] Shipped with a cool pack. Protect from moisture.
Stock Solution Storage	Aliquot and store at -20°C or -80°C.	Avoid repeated freeze-thaw cycles. Protect from light.
Light Sensitivity	Illustrative Data: Stable for <8 hours in direct light.	It is best practice to store solutions in amber vials or wrapped in foil.
Stability in Aqueous Solution	Illustrative Data: Limited stability. Prepare fresh or use within 24 hours when stored at 4°C.	Degradation may occur in aqueous buffers over extended periods.

Disclaimer: Stability and solubility data are illustrative and not based on a public Safety Data Sheet (SDS) for **Midesteine**. Users should consult the supplier-specific SDS and perform their own stability and solubility tests for their specific experimental conditions.

Solubility

Solvent	Solubility (Illustrative Data)	Notes
DMSO	≥ 50 mg/mL (≥ 158.5 mM)	A common solvent for preparing high-concentration stock solutions.
Ethanol	~ 1 mg/mL	Sparingly soluble. May require warming.
Water	Insoluble	Not suitable as a primary solvent.
PBS (pH 7.2)	Insoluble	Dilute DMSO stock into aqueous buffers for final experimental concentrations.

Safety and Handling Precautions

As a potent bioactive compound, **Midesteine** powder should be handled with care in a laboratory setting. A compound-specific Safety Data Sheet (SDS) was not publicly available; therefore, these guidelines are based on general best practices for handling potent chemical powders.^{[7][8]}

- Engineering Controls: Handle **Midesteine** powder exclusively within a certified chemical fume hood or a powder containment enclosure to minimize inhalation risk.^[9]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
 - A standard laboratory coat.
 - Nitrile or neoprene gloves (double-gloving is recommended when handling powder).^[10]
 - Safety glasses with side shields or chemical splash goggles.^[7]

- **Respiratory Protection:** If there is a risk of generating dust outside of a fume hood, a respirator with an appropriate particulate filter should be used.
- **Spill Procedure:** In case of a spill, do not create dust. Gently cover the spill with an inert absorbent material. Carefully scoop the material into a sealed container for proper disposal. Decontaminate the area with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.
- **Disposal:** Dispose of waste materials containing **Midesteine** according to local, state, and federal regulations for chemical waste. High-temperature incineration is often the preferred method for potent compounds.[\[10\]](#)

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Midesteine** in DMSO, which can then be diluted into aqueous buffers for experiments.[\[11\]](#)[\[12\]](#)

Materials:

- **Midesteine** (MR-889) powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated pipettes

Procedure:

- **Calculate Required Mass:** Determine the mass of **Midesteine** needed. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 315.4 \text{ g/mol} \times 1000 \text{ mg/g} = 3.154 \text{ mg}$

- **Weighing:** In a chemical fume hood, tare a sterile microcentrifuge tube. Carefully weigh 3.154 mg of **Midesteine** powder directly into the tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the powder.
- **Dissolution:** Tightly cap the tube. Vortex or sonicate the solution at room temperature until all the **Midesteine** powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store immediately at -20°C or -80°C.

General Cell-Based Assay Protocol

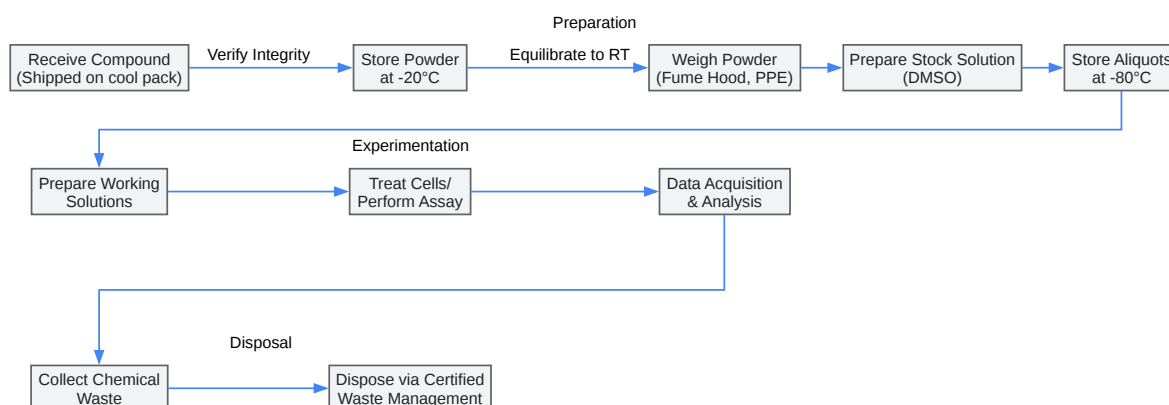
This protocol provides a general workflow for testing the effect of **Midesteine** on cells in culture.

- **Cell Seeding:** Plate cells in appropriate culture vessels and media. Allow them to adhere and reach the desired confluency (typically 24-48 hours).
- **Compound Preparation:** Thaw an aliquot of the **Midesteine** DMSO stock solution. Prepare serial dilutions of **Midesteine** in cell culture medium to achieve the desired final concentrations. Remember to prepare a vehicle control using the same final concentration of DMSO as in the highest **Midesteine** treatment group (typically $\leq 0.1\%$).
- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Midesteine** or the vehicle control.
- **Incubation:** Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).
- **Endpoint Analysis:** Perform the desired downstream analysis, such as measuring cell viability (e.g., MTT or CCK-8 assay), quantifying protein expression via Western blot, or measuring cytokine release via ELISA.

Visualizations

Experimental Workflow

The following diagram outlines the standard workflow for handling **Midesteine** from receipt to disposal.

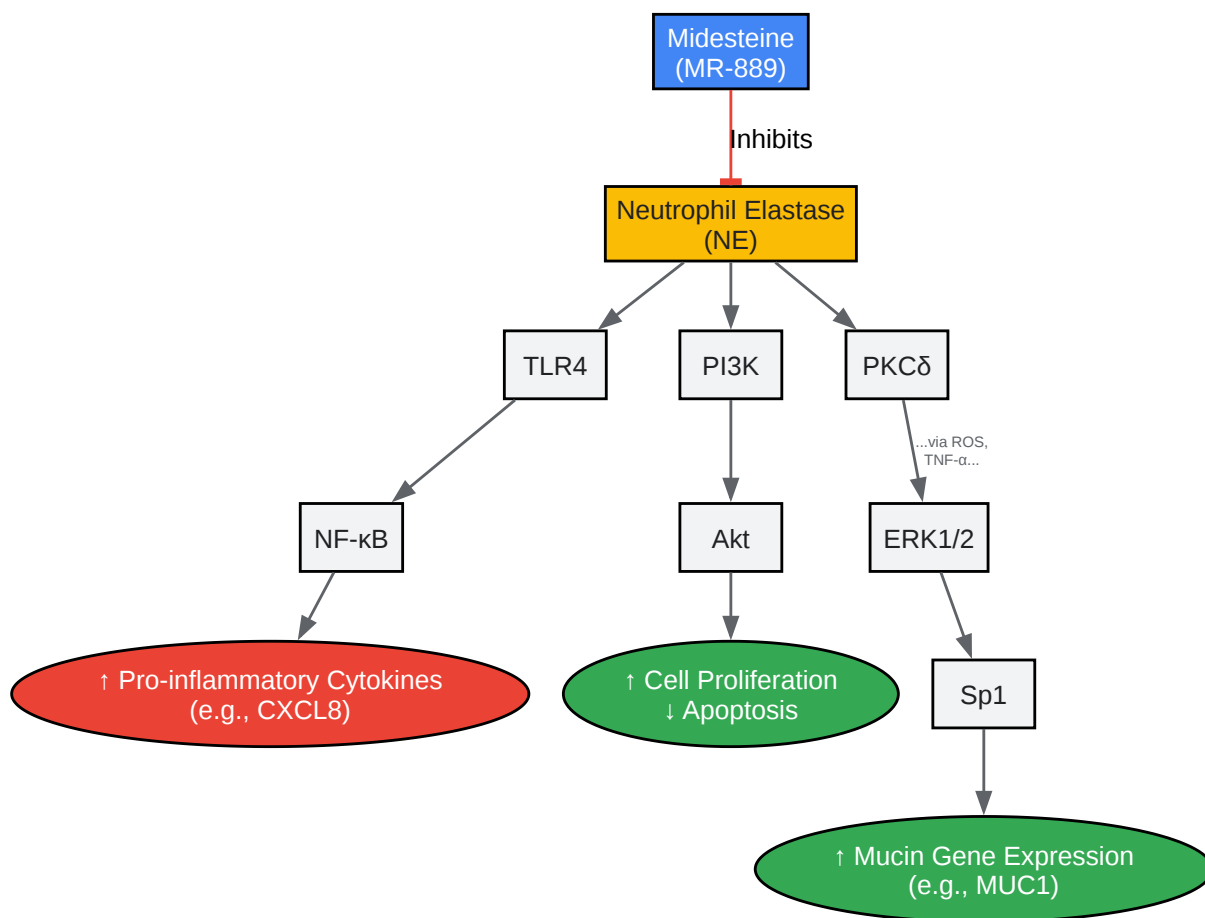


[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and use of **Midesteine** powder.

Mechanism of Action: Inhibition of Neutrophil Elastase Signaling

Midesteine acts by inhibiting neutrophil elastase. The diagram below illustrates key inflammatory signaling pathways initiated by neutrophil elastase that are consequently blocked by **Midesteine**.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathways activated by Neutrophil Elastase.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effects of MR889, a cyclic thiolic neutrophil elastase inhibitor, on rheologic properties of mucus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. qdcxjkg.com [qdcxjkg.com]
- 3. Human neutrophil elastase inhibitors: Classification, biological-synthetic sources and their relevance in related diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. S-(1-Methyl-2-oxo-2-((tetrahydro-2-oxo-3-thienyl)amino)ethyl) 2-thiophenecarbothioate | C12H13NO3S3 | CID 65837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [precision.fda.gov]
- 6. targetmol.com [targetmol.com]
- 7. artsci.usu.edu [artsci.usu.edu]
- 8. Best Practices For Handling Potent APIs [outsourcedpharma.com]
- 9. flowsciences.com [flowsciences.com]
- 10. benchchem.com [benchchem.com]
- 11. DMSO stock preparation [protocols.io]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Midesteine Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676579#storing-and-handling-midesteine-powder-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com